

2-Chloro-4-(4-methylsulfonylphenyl)phenol

literature review and background

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Compound of Interest

Compound Name: 2-Chloro-4-(4-methylsulfonylphenyl)phenol

Cat. No.: B567031

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An In-depth Technical Guide to 2-Chloro-4-(4-methylsulfonylphenyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of the available scientific literature on **2-Chloro-4-(4-methylsulfonylphenyl)phenol** (CAS No. 20945-65-7). Due to the limited direct research on this specific compound, this document also explores closely related chemical structures, potential synthetic pathways, and its likely application as an intermediate in the development of agrochemicals, particularly triketone herbicides. The guide includes a summary of its chemical and physical properties, a postulated synthesis protocol, and an examination of the mechanism of action of related herbicidal compounds. All quantitative data is presented in structured tables, and relevant chemical and biological pathways are visualized using diagrams.

Introduction

2-Chloro-4-(4-methylsulfonylphenyl)phenol is a halogenated aromatic sulfone. While not extensively characterized in peer-reviewed literature, its chemical structure suggests its potential as a key intermediate in the synthesis of biologically active molecules. The presence

of a chloro group, a phenol, and a methylsulfonylphenyl moiety provides multiple reaction sites for further chemical modification. Its structural similarity to precursors of commercial triketone herbicides suggests its primary utility lies within the agrochemical industry. This guide aims to consolidate the known information and provide a framework for future research and development.

Chemical and Physical Properties

The fundamental properties of **2-Chloro-4-(4-methylsulfonylphenyl)phenol** are summarized below. This information is primarily sourced from chemical supplier databases, as dedicated research publications on its physicochemical characterization are not readily available.

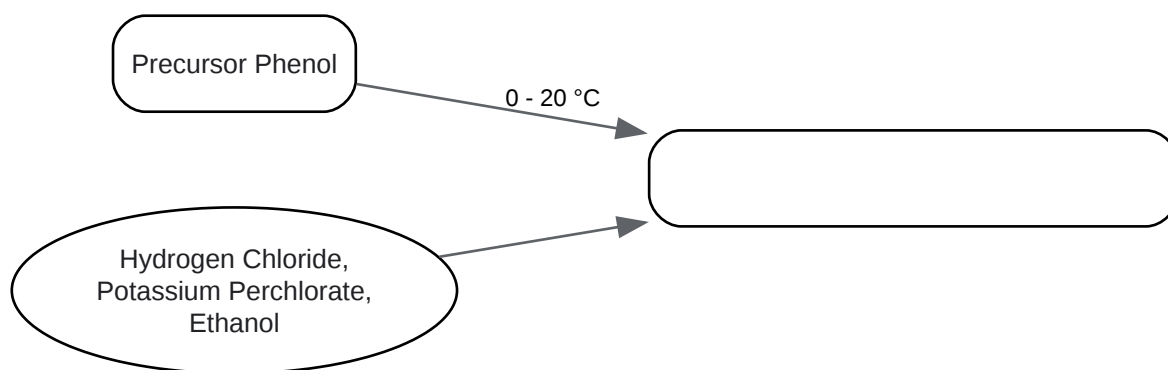
Property	Value	Source
CAS Number	20945-65-7	[1]
Molecular Formula	C ₇ H ₇ ClO ₃ S	[1]
Molecular Weight	206.65 g/mol	[1]
Appearance	Solid (predicted)	
Boiling Point	High boiling point (specific value not reported)	[2]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **2-Chloro-4-(4-methylsulfonylphenyl)phenol** are scarce. However, a synthesis route has been reported by chemical suppliers.

Postulated Synthesis of 2-Chloro-4-(4-methylsulfonylphenyl)phenol

One reported method for the synthesis of **2-Chloro-4-(4-methylsulfonylphenyl)phenol** involves the use of hydrogen chloride and potassium perchlorate in an ethanol solvent at a temperature range of 0 - 20 °C.[1] The precise starting materials and reaction mechanism are not detailed in the available literature. A hypothetical reaction scheme is presented below.



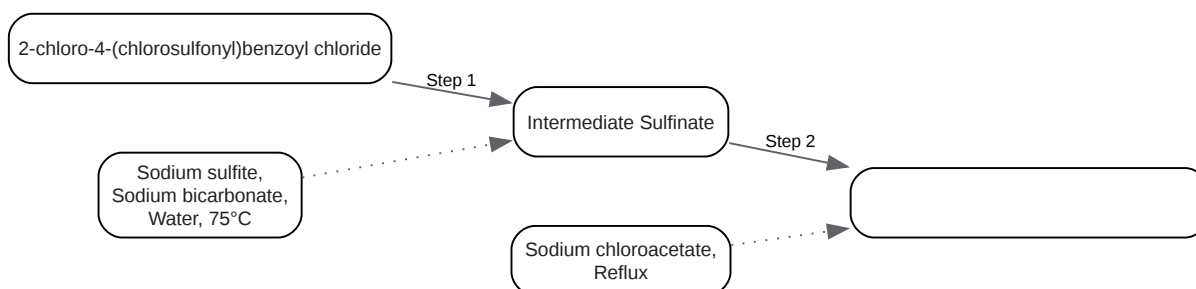
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Caption: Postulated synthesis of **2-Chloro-4-(4-methylsulfonylphenyl)phenol**.

Synthesis of a Structurally Related Compound: 2-chloro-4-(methylsulfonyl)benzoic acid

The synthesis of the corresponding benzoic acid, a key intermediate for several herbicides, has been described. This process starts from 2-chloro-4-(chlorosulfonyl)benzoyl chloride.

Experimental Protocol: A mixture of sodium sulfite (4.6 g, 37 mmol) and sodium bicarbonate (12.3 g, 146 mmol) in 40 mL of water is heated to 75°C. To this slurry, 2-chloro-4-(chlorosulfonyl)benzoyl chloride (10 g, 33 mmol) is added slowly. The mixture is stirred at 75°C for 2 hours. Subsequently, the sodium salt of chloroacetic acid (6.4 g, 55 mmol) is added, and the reaction is refluxed for 21 hours. After cooling, the reaction mixture is acidified with dilute HCl and extracted with ethyl acetate. The organic layer is then dried with magnesium sulfate and evaporated to yield 2-chloro-4-(methylsulfonyl)benzoic acid as a white solid.^[2]



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Caption: Synthesis pathway for 2-chloro-4-(methylsulfonyl)benzoic acid.

Biological Activity and Mechanism of Action

Direct biological activity data for **2-Chloro-4-(4-methylsulfonylphenyl)phenol** is not available in the public domain. However, its structural features strongly suggest its role as a precursor to triketone herbicides.

Triketone Herbicides

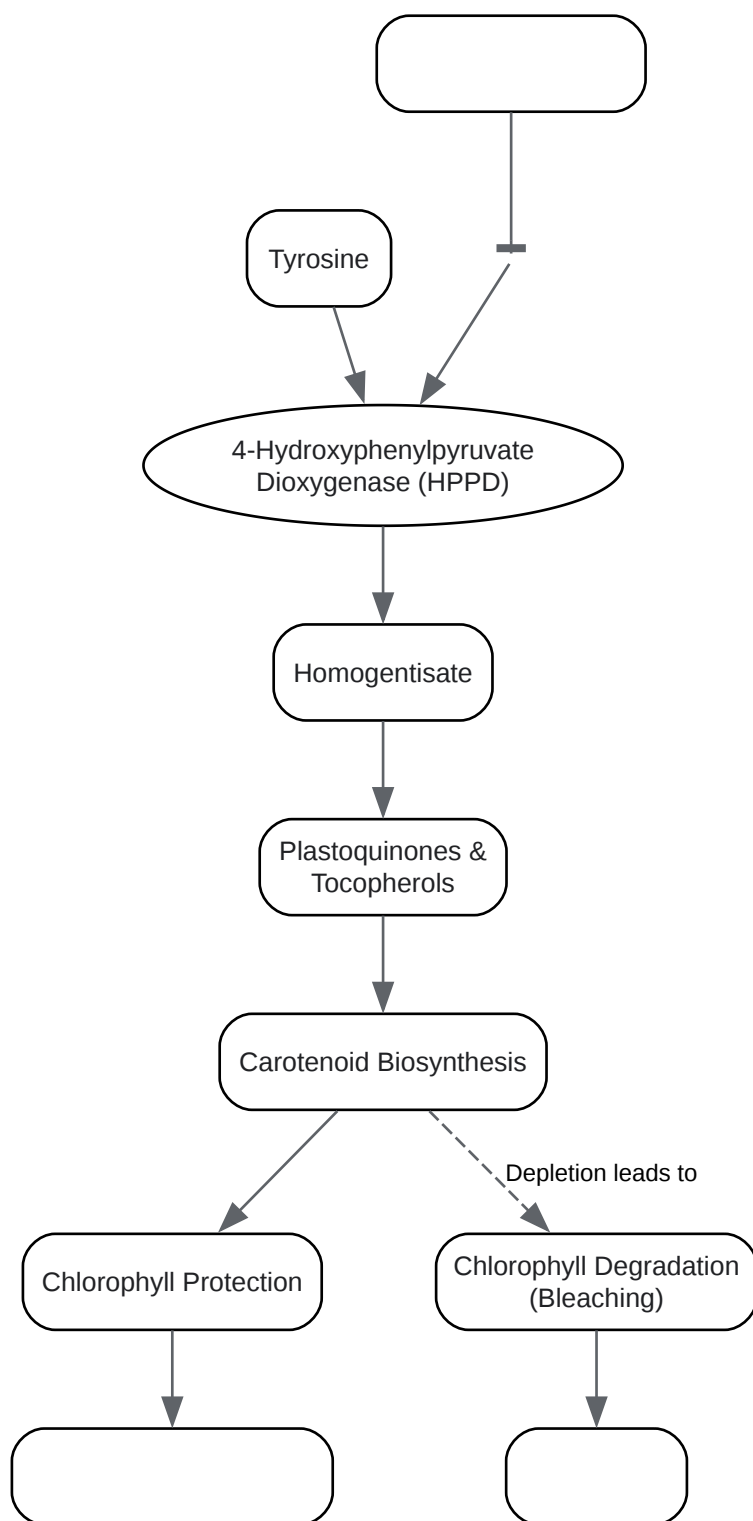
Triketone herbicides, such as Tembotrione and Topramezone, are a class of agrochemicals used to control broadleaf and grass weeds in crops like corn. The chemical structure of these herbicides often includes a substituted phenyl ring that is structurally related to **2-Chloro-4-(4-methylsulfonylphenyl)phenol**.

Herbicide	Chemical Structure	Target Weeds
Tembotrione	2-[2-chloro-4-(methylsulfonyl)-3-[(2,2,2-trifluoroethoxy)methyl]benzoyl]-1,3-cyclohexanedione	Broadleaf and grass weeds
Topramezone	--INVALID-LINK--methanone	Broadleaf and grass weeds

Mechanism of Action: HPPD Inhibition

Triketone herbicides act by inhibiting the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1] HPPD is a key enzyme in the biochemical pathway responsible for the synthesis of plastoquinones and tocopherols in plants. These molecules are essential for carotenoid biosynthesis.

The inhibition of HPPD leads to a depletion of carotenoids. Carotenoids are vital for protecting chlorophyll from photo-oxidation. Without carotenoids, chlorophyll is rapidly destroyed by sunlight, leading to the characteristic bleaching or whitening of the plant tissues, followed by necrosis and death.



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